

Application Note: Quantification of (R)-9-Hydroxy Risperidone-d4 using LC-MS/MS

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Compound of Interest

Compound Name: (R)-9-Hydroxy Risperidone-d4

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This application note provides a detailed protocol for the quantitative analysis of **(R)-9-Hydroxy Risperidone-d4** in biological matrices using liquid chromatography-tandem mass spectrometry (LC-MS/MS). This method is crucial for pharmacokinetic studies, therapeutic drug monitoring, and other research applications involving risperidone and its active metabolite, 9-hydroxyrisperidone.

Introduction

Risperidone is an atypical antipsychotic medication primarily used to treat schizophrenia and bipolar disorder. It is extensively metabolized in the liver to its major active metabolite, 9-hydroxyrisperidone.[1] The deuterated internal standard, **(R)-9-Hydroxy Risperidone-d4**, is essential for accurate and precise quantification of 9-hydroxyrisperidone in complex biological samples by correcting for matrix effects and variations in sample processing. This document outlines the key Multiple Reaction Monitoring (MRM) transitions and a comprehensive experimental protocol for the analysis of **(R)-9-Hydroxy Risperidone-d4**.

Quantitative Data: MRM Transitions

The following table summarizes the optimized MRM parameters for the detection of **(R)-9-Hydroxy Risperidone-d4** and its non-deuterated analog. Detection of ions is performed in the positive ionization mode.[2]

Analyte	Precursor Ion (m/z)	Product Ion (m/z)	Collision Energy (V)
9-Hydroxyrisperidone	427.1 / 427.2 / 426.58	207.1 / 207.29	30 / Not Specified
(R)-9-Hydroxy Risperidone-d4	431.1	221.1	30
Risperidone	411.1 / 411.2 / 411.3	191.1 / 191.31	35 / Not Specified

Note: Variations in precursor and product ion m/z values may be observed between different mass spectrometer instruments. The collision energy may require optimization based on the specific instrument used.

Experimental Protocol

This protocol provides a general framework for the analysis of **(R)-9-Hydroxy Risperidone-d4**. It is recommended to validate the method according to regulatory guidelines (e.g., FDA Bioanalytical Method Validation) for specific applications.

Sample Preparation (Solid-Phase Extraction - SPE)

Solid-phase extraction is a common technique for cleaning up complex samples like plasma.^[3]

- Materials:
 - Mixed-mode solid-phase extraction (SPE) cartridges or plates.
 - Methanol
 - Water
 - 2% Formic acid in water
 - 5% Ammonium hydroxide in methanol
 - Internal standard spiking solution containing **(R)-9-Hydroxy Risperidone-d4**.
- Procedure:

- Conditioning: Condition the SPE wells with 1 mL of methanol followed by 1 mL of water.
- Sample Loading: To 100 µL of plasma sample, add the internal standard solution. Dilute the sample with 1 mL of water and load it onto the conditioned SPE plate.
- Washing: Wash the SPE plate with 1.0 mL of 2% formic acid in water, followed by a wash with 1.0 mL of methanol.
- Elution: Elute the analytes with 500 µL of 5% ammonium hydroxide in methanol.
- Final Dilution: Dilute the eluate with 500 µL of water before injection into the LC-MS/MS system.

Liquid Chromatography (LC)

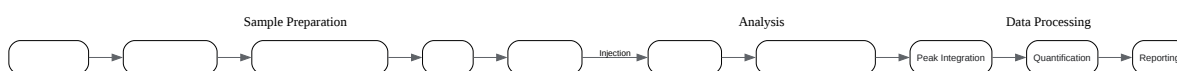
- LC System: A UPLC or HPLC system capable of binary gradient elution.
- Column: A C18 reversed-phase column (e.g., 2.1 x 50 mm, 1.7 µm) is commonly used.
- Mobile Phase A: 2 mM Ammonium Acetate in Water, pH 9.0.
- Mobile Phase B: Methanol.
- Flow Rate: 0.6 mL/min.
- Injection Volume: 5 µL.
- Column Temperature: 50 °C.
- Gradient Program: An appropriate gradient should be developed to ensure the separation of the analytes from matrix interferences.

Mass Spectrometry (MS)

- Mass Spectrometer: A triple quadrupole mass spectrometer equipped with an electrospray ionization (ESI) source.
- Ionization Mode: Positive Electrospray Ionization (ESI+).

- MRM Transitions: As listed in the table above.
- Source Parameters: Optimize source parameters such as capillary voltage, source temperature, and gas flows according to the instrument manufacturer's recommendations. A capillary voltage of 3.5 kV and a source temperature of 450 °C have been reported.

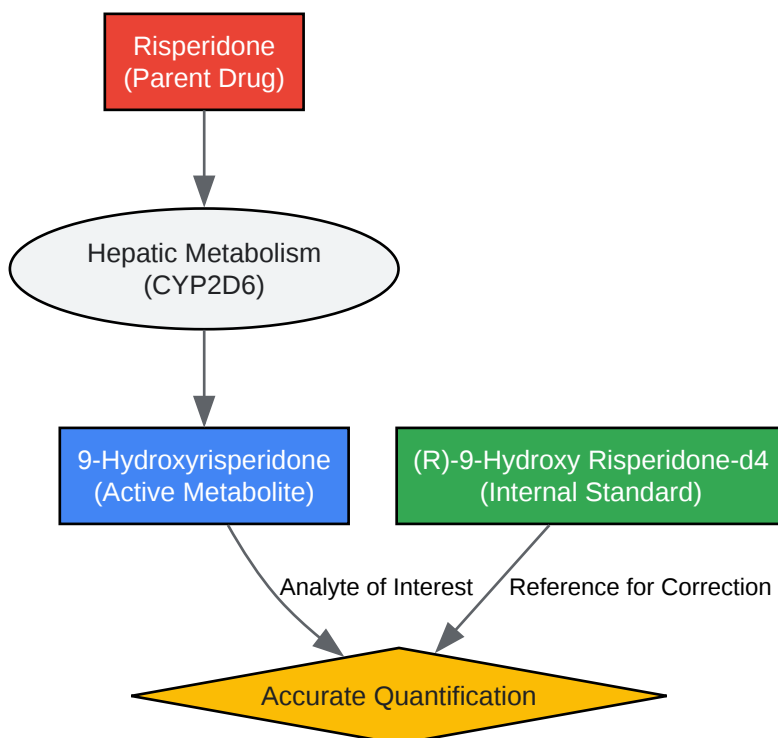
Experimental Workflow



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Caption: A generalized workflow for the quantification of **(R)-9-Hydroxy Risperidone-d4**.

Logical Relationship of Analytes



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Caption: The metabolic relationship between Risperidone and 9-Hydroxyrisperidone.

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